

Propyrisulfuron Outperforms Conventional Herbicides in Economic Gains for Mechanized Rice Cultivation

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Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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A comprehensive analysis of recent field data reveals that herbicide programs incorporating **Propyrisulfuron**, particularly when combined with cyhalofop-butyl, offer superior economic benefits and robust weed control in mechanically transplanted rice compared to several conventional herbicide regimens. These findings, supported by extensive experimental data, position **Propyrisulfuron** as a highly effective and profitable option for rice producers.

A detailed field study conducted in 2021 and 2022 demonstrated that a single post-emergence application of **Propyrisulfuron** plus cyhalofop-butyl (CBPy) resulted in the highest net economic profit among eight different herbicide treatments.^{[1][2][3]} This treatment not only provided excellent weed control, reducing weed density and biomass by over 95%, but also ensured high grain yields comparable to weed-free conditions.^{[1][3][4][5]} While **Propyrisulfuron** is a novel herbicide, this evidence suggests its strong potential for wider adoption in rice cultivation.^{[1][5]}

Comparative Economic Performance

The economic viability of a herbicide program is a critical factor for agricultural producers. In the comparative study, the CBPy treatment yielded the highest average net economic benefit, recorded at 17,932 Yuan ha⁻¹.^[4] This was closely followed by more complex, multi-application conventional programs. The standalone **Propyrisulfuron** (Py) treatment also demonstrated significant profitability.^[4] In contrast, some widely used conventional treatments resulted in

considerably lower net returns, highlighting the economic advantages of incorporating **Propyrisulfuron**.^[4]

Treatment	Herbicide Active Ingredient(s)	Application Timing	Average Net Economic Benefit (Yuan ha ⁻¹) ^[4]
CBPy	Cyhalofop-butyl + Propyrisulfuron	POST	17,932
2PrBe+MeCBBz	Pretilachlor + bensulfuron (sequential) fb Metamifop + cyhalofop-butyl + bentazone	PRE fb POST	17,383
2PrBe+PeCBBz	Pretilachlor + bensulfuron (sequential) fb Penoxsulam + cyhalofop-butyl + bentazone	PRE fb POST	17,353
PrBe 3+PrBe 10	Pretilachlor + bensulfuron (sequential)	PRE	14,655
Py	Propyrisulfuron	POST	14,502
PrBe 10	Pretilachlor + bensulfuron	PRE	8,469
CB	Cyhalofop-butyl	POST	6,321
PrBe 3	Pretilachlor + bensulfuron	PRE	2,805
Weedy Check	-	-	555

Weed Control Efficacy and Crop Yield

The superior economic performance of the **Propyrisulfuron**-based treatments is directly linked to their high efficacy in weed control and excellent crop safety. The CBPy treatment consistently achieved over 95% reduction in both weed density and dry biomass across two years of study.^{[1][3][4][5]} This level of weed control was comparable to the most effective conventional programs that required multiple applications.^[1]

Crucially, the high level of weed control translated into impressive grain yields. Rice grain yield in the CBPy-treated plots was not significantly different from the weed-free control plots in either year of the study.^{[1][3][4][5]} While a temporary and slight reduction in rice plant height was observed following the application of **Propyrisulfuron**-containing treatments, the plants quickly recovered, and final plant height and tiller numbers were not negatively impacted.^{[1][3][4][5]}

Treatment	Application Rate (g a.i. ha ⁻¹)	Weed Density Control Efficacy (%) (60 DAT, 2021) [4]	Weed Biomass Control Efficacy (%) (60 DAT, 2021)	Average Grain Yield (t ha ⁻¹)[4]
CBPy	300 + 85.5	96.7	95.9	9.4
2PrBe+PeCBBz	420 (x2) + 125 + 300 + 1500	98.9	98.7	9.3
2PrBe+MeCBBz	420 (x2) + 150 + 300 + 1500	98.2	98.1	9.2
Py	85.5	81.5	78.9	8.2
PrBe 3+PrBe 10	420 (x2)	81.0	78.1	8.3
PrBe 10	420	59.8	55.4	6.8
CB	300	44.1	40.2	5.7
PrBe 3	420	29.4	32.2	4.6
Weed-free	-	100	100	9.7
Weedy Check	-	0	0	4.1

Experimental Protocols

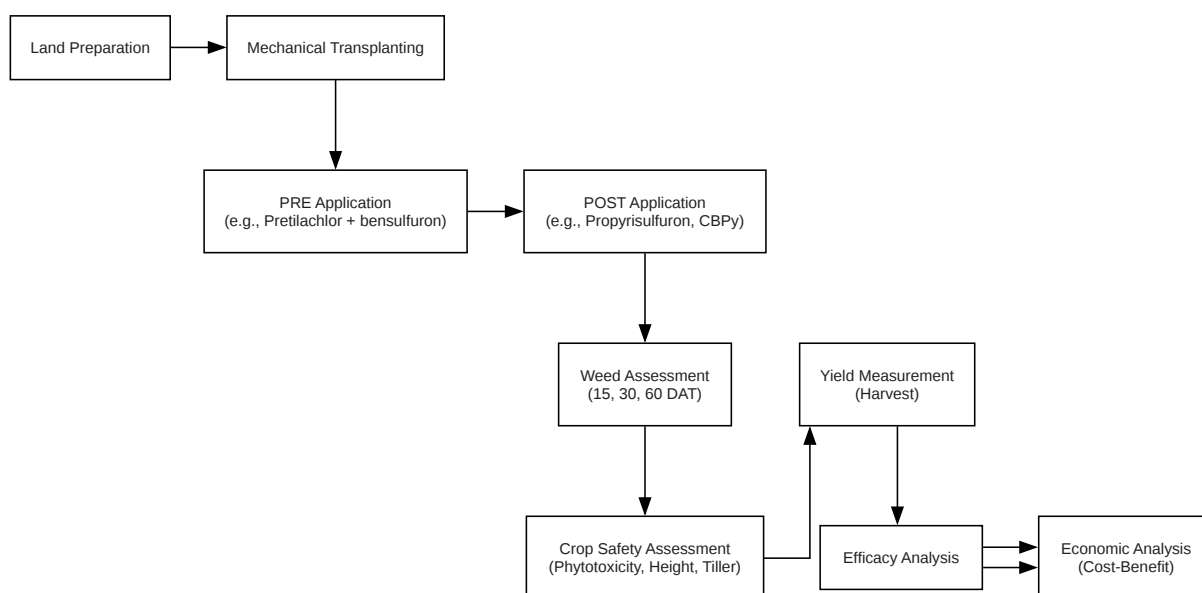
The findings are based on a robust field experiment conducted at the Jiangsu Academy of Agricultural Sciences, China, over two consecutive years (2021-2022).[1][2][3] The study was conducted on mechanically transplanted rice.

Herbicide Application: Eight different herbicide treatments were evaluated against a weed-free control and a weedy check.[1][2][3] Pre-emergence (PRE) herbicides were applied before transplanting, while post-emergence (POST) herbicides were applied 12 days after transplanting.[1] Application rates were based on recommended dosages.

Data Collection and Analysis: Weed density and biomass were assessed at 15, 30, and 60 days after transplanting (DAT) from randomly selected quadrats within each plot.[3] Crop injury

was visually assessed, and plant height, tiller number, and dry matter accumulation were measured at regular intervals.[1][3] Rice grain yield was determined from a 5m² area in each plot at harvest.[4]

Economic Analysis: The economic analysis was based on local market prices for rice and the costs of herbicides, labor, and other agricultural inputs.[4] Net economic benefit was calculated by subtracting the total cost of production from the gross value of the grain yield.[4]

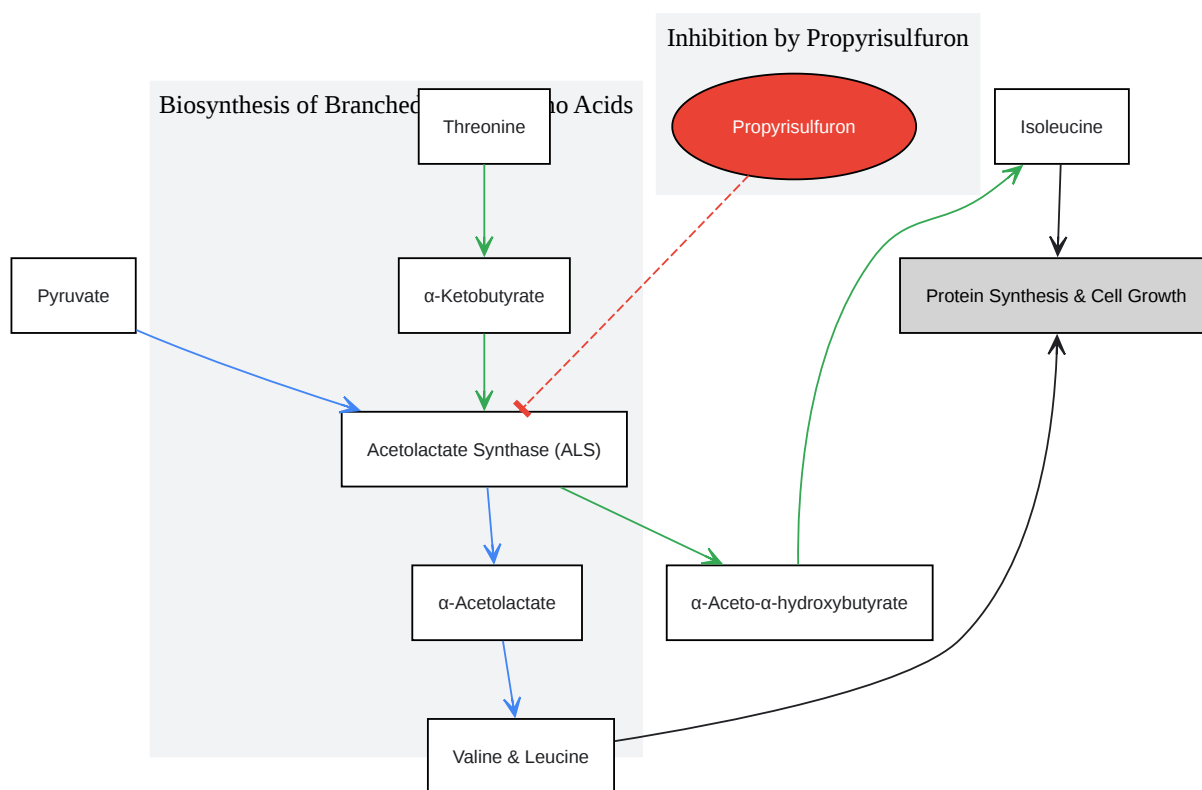


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Caption: Experimental workflow for comparing herbicide treatments in mechanically transplanted rice.

Mode of Action: Propyrisulfuron's Signaling Pathway

Propyrisulfuron is a sulfonylurea herbicide that functions by inhibiting the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^{[6][7][8]} This enzyme is crucial for the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. By blocking the ALS enzyme, **Propyrisulfuron** disrupts protein synthesis and cell division, ultimately leading to the death of susceptible weeds. Its high selectivity for rice is attributed to the rice plant's ability to rapidly metabolize the herbicide into inactive compounds.



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Caption: **Propyrisulfuron** inhibits the ALS enzyme, blocking branched-chain amino acid synthesis.

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